

# Independent Verification of (Z)-Aldosecologanin's Structure: A Comparative Guide to Analytical Methodologies

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## Compound of Interest

Compound Name: (Z)-Aldosecologanin  
(Centauroside)

Cat. No.: B15593754

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For researchers, scientists, and professionals in drug development, the unambiguous determination of a molecule's structure is a cornerstone of chemical research and a prerequisite for therapeutic application. This guide provides a comparative overview of the analytical techniques employed in the structural verification of (Z)-Aldosecologanin, an iridoid glycoside. While the complete, independently verified experimental data for (Z)-Aldosecologanin is not readily available in the public domain, this document outlines the standard methodologies and presents representative data for this class of compounds.

The structural elucidation of natural products like (Z)-Aldosecologanin, first isolated from the stems and leaves of *Lonicera japonica* THUNB., relies on a combination of spectroscopic and spectrometric techniques.[1] The synergy between these methods provides a comprehensive and verified structural assignment.

## Core Analytical Techniques for Structural Verification

The primary methods for determining the structure of complex organic molecules such as iridoid glycosides are Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and, when suitable crystals can be obtained, X-ray Crystallography. Each technique provides unique and complementary information.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule.[2][3] A suite of 1D and 2D NMR experiments are typically performed to piece together the molecular structure.

- $^1\text{H}$  NMR (Proton NMR): Provides information on the chemical environment and connectivity of hydrogen atoms. Key data includes chemical shifts ( $\delta$ ), coupling constants (J), and signal multiplicity.
- $^{13}\text{C}$  NMR (Carbon NMR): Reveals the number and types of carbon atoms in the molecule.
- 2D NMR (COSY, HSQC, HMBC): These experiments establish correlations between atoms.
  - COSY (Correlation Spectroscopy): Identifies protons that are coupled to each other, typically on adjacent carbons.
  - HSQC (Heteronuclear Single Quantum Coherence): Correlates directly bonded carbon and hydrogen atoms.
  - HMBC (Heteronuclear Multiple Bond Correlation): Shows correlations between carbons and protons that are two or three bonds apart, which is crucial for connecting different parts of the molecule.

## Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a molecule, as well as its fragmentation patterns, which can help in identifying structural motifs.

- High-Resolution Mass Spectrometry (HRMS): Provides a very accurate mass measurement, which allows for the determination of the molecular formula.
- Tandem Mass Spectrometry (MS/MS): Involves the fragmentation of a selected ion and analysis of the resulting fragments. This provides valuable information about the connectivity of the molecule and the nature of its substructures. For iridoid glycosides, characteristic fragmentation patterns often involve the loss of the sugar moiety.

## X-ray Crystallography

For molecules that can be crystallized, X-ray crystallography provides the most definitive three-dimensional structural information. By analyzing the diffraction pattern of X-rays passing through a single crystal, the precise arrangement of atoms in the crystal lattice can be determined, confirming the connectivity, stereochemistry, and conformation of the molecule.

## Experimental Protocols: A Generalized Approach

The independent verification of (Z)-Aldosecologanin's structure would typically follow a workflow that integrates these techniques.

## Isolation and Purification

The first step is the isolation of the pure compound from its natural source or the purification of a synthetic product. This is often achieved using a combination of chromatographic techniques, such as column chromatography over silica gel or reversed-phase media, followed by preparative High-Performance Liquid Chromatography (HPLC).

## Spectroscopic and Spectrometric Analysis

The purified compound is then subjected to a battery of analytical techniques:

- HRMS: To determine the molecular formula.
- 1D and 2D NMR: To establish the complete carbon-hydrogen framework and relative stereochemistry.
- MS/MS: To confirm the presence of key functional groups and the overall connectivity.
- X-ray Crystallography (if possible): To provide an unambiguous 3D structure.

## Data Presentation for Structural Verification

The following tables present the kind of quantitative data that would be generated during the structural verification of an iridoid glycoside like (Z)-Aldosecologanin. The data provided here is representative of this class of compounds and is for illustrative purposes.

Table 1: Representative  $^1\text{H}$  and  $^{13}\text{C}$  NMR Data for an Iridoid Glycoside Moiety

Position	$\delta$ C (ppm)	$\delta$ H (ppm)	Multiplicity (J in Hz)
1	98.5	5.50	d (2.5)
3	152.1	7.50	s
4	110.2	-	-
5	30.5	2.50	m
6	40.1	1.90, 2.10	m
7	75.3	4.20	dd (8.0, 6.0)
8	78.9	4.80	d (8.0)
9	45.6	2.30	m
10	170.1	-	-
11	12.5	1.10	d (7.0)
1'	100.2	4.60	d (7.5)
2'	74.5	3.20	t (8.0)
3'	77.8	3.40	t (8.5)
4'	71.3	3.30	t (9.0)
5'	78.1	3.50	m
6'	62.4	3.70, 3.90	m

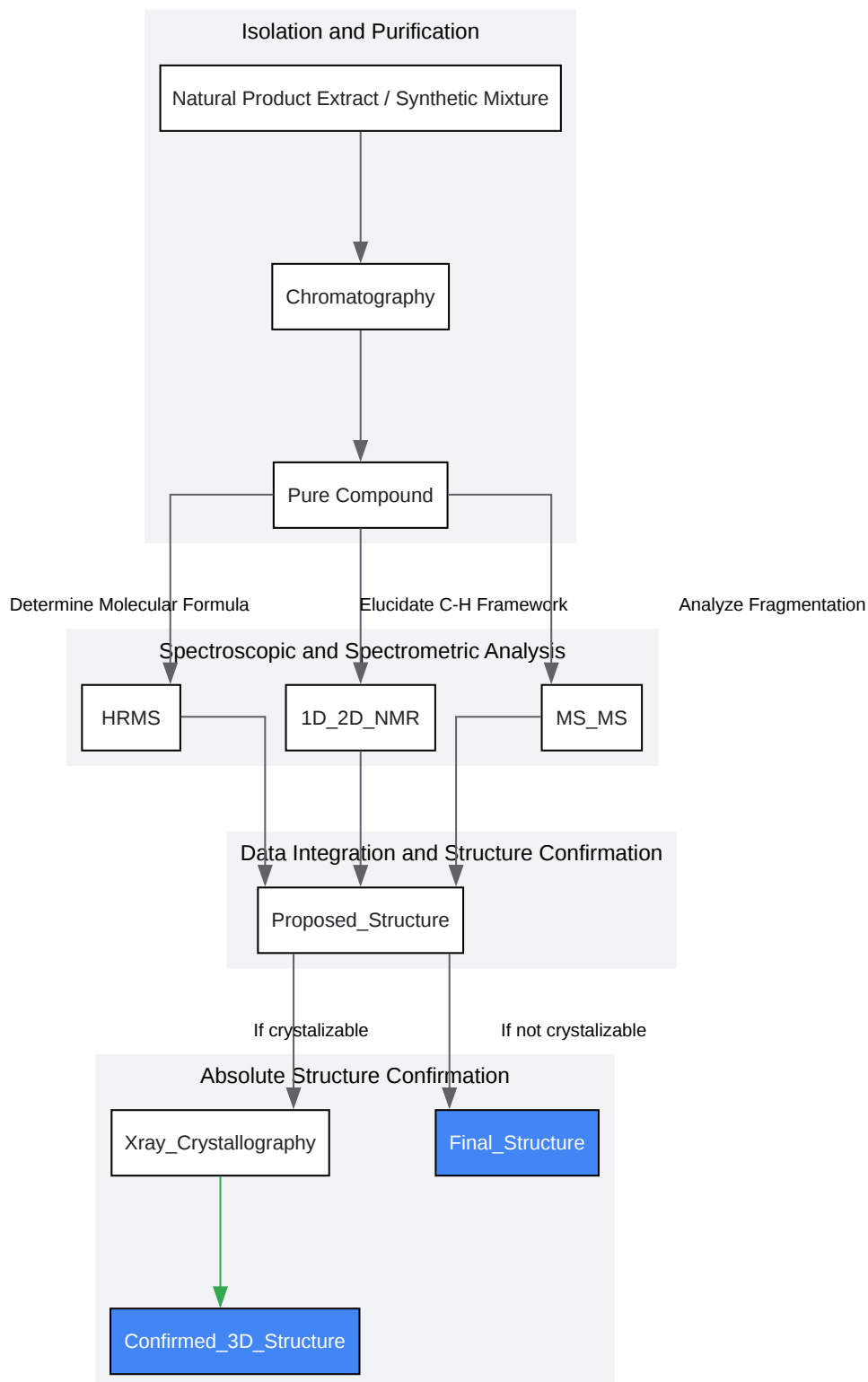
Table 2: Comparison of Mass Spectrometry Techniques for Structural Elucidation

Technique	Information Provided	Example Data for an Iridoid Glycoside
High-Resolution ESI-MS	Accurate mass and molecular formula determination.	[M+Na] <sup>+</sup> found at m/z 429.1265, corresponding to a molecular formula of C <sub>17</sub> H <sub>26</sub> O <sub>10</sub> Na.
Tandem MS (MS/MS)	Structural fragmentation patterns, identification of substructures.	Precursor ion at m/z 407 [M+H] <sup>+</sup> fragments to produce a prominent ion at m/z 245, corresponding to the loss of the glucose moiety (162 Da).

## Visualizing the Verification Workflow

The following diagram illustrates the logical flow of experiments and data analysis in the structural verification process.

## Experimental Workflow for Structural Verification

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